

Technical Whitepaper: An In-depth Guide to N-Acetyl-L-valine

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Compound of Interest

Compound Name: *N-Acetyl-3-hydroxy-L-valine*

Cat. No.: B15306886

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Disclaimer: Information regarding the specific compound "**N-Acetyl-3-hydroxy-L-valine**" is not readily available in public scientific literature and chemical databases. This guide provides a comprehensive overview of the closely related and well-documented compound, N-Acetyl-L-valine.

This technical guide is intended for researchers, scientists, and professionals in drug development, offering a detailed examination of N-Acetyl-L-valine, its chemical properties, synthesis, and applications.

Chemical Identity and Properties

N-Acetyl-L-valine is a derivative of the essential amino acid L-valine, where an acetyl group is attached to the nitrogen atom of the amino group. This modification alters its chemical properties and makes it a valuable intermediate in various synthetic processes.

IUPAC Name and CAS Number

- IUPAC Name: (2S)-2-acetamido-3-methylbutanoic acid
- CAS Number: 96-81-1^[1]

Chemical and Physical Data

The following table summarizes the key physicochemical properties of N-Acetyl-L-valine.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ NO ₃	[2]
Molecular Weight	159.18 g/mol	[2]
Appearance	White crystalline powder	
Melting Point	163-167 °C	[3]
Solubility	37.1 mg/mL in water at 25 °C	[2]
LogP	0.30	[2]

Synthesis of N-Acetyl-L-valine

The synthesis of N-Acetyl-L-valine is typically achieved through the acetylation of its parent amino acid, L-valine.

Experimental Protocol: Acetylation of L-valine

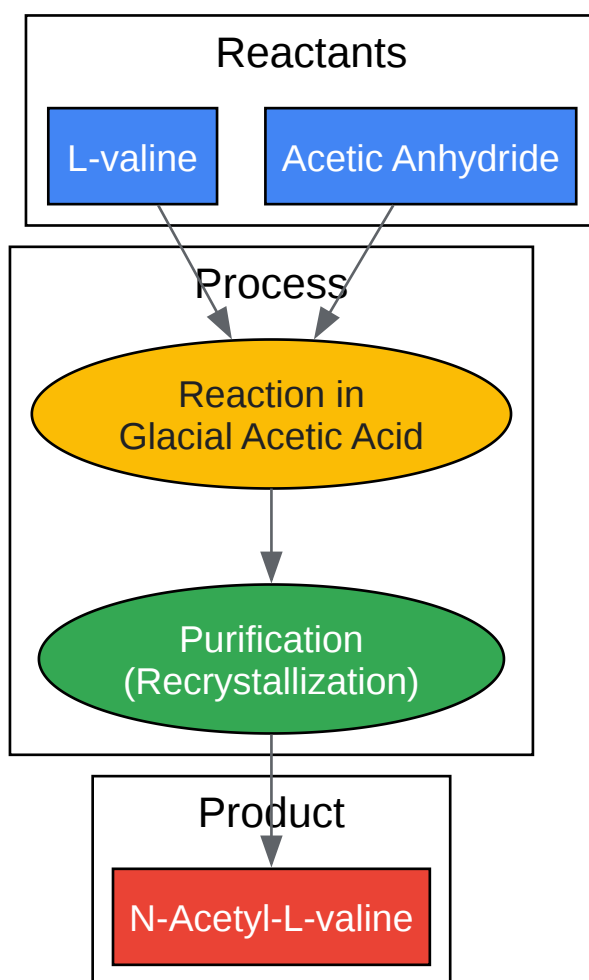
A common and straightforward method for the N-acetylation of L-valine involves its reaction with acetic anhydride.[4]

- Materials:
 - L-valine
 - Acetic anhydride
 - Glacial acetic acid (as solvent)
 - Water (for crystallization)
- Procedure:
 - L-valine is dissolved in glacial acetic acid.
 - A molar excess of acetic anhydride is slowly added to the solution.

- The reaction mixture is heated to facilitate the reaction. Temperature control is crucial to maximize yield and purity.[4]
- The reaction is monitored for completion.
- Upon completion, the acetic acid is removed under reduced pressure.
- The resulting crude product is then purified, typically by recrystallization from water, to yield N-Acetyl-L-valine as a white crystalline solid.

The workflow for this synthesis is illustrated in the diagram below.

Synthesis Workflow for N-Acetyl-L-valine



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A simplified workflow for the synthesis of N-Acetyl-L-valine.

Applications in Research and Development

N-Acetyl-L-valine serves as a crucial building block and ligand in modern organic and pharmaceutical chemistry.

Asymmetric Synthesis

One of the primary applications of N-Acetyl-L-valine is as a chiral ligand in asymmetric catalysis. Its defined stereochemistry is exploited to control the stereochemical outcome of chemical reactions, leading to the selective formation of a desired enantiomer of the product. This is particularly important in the synthesis of pharmaceuticals, where often only one enantiomer is biologically active.

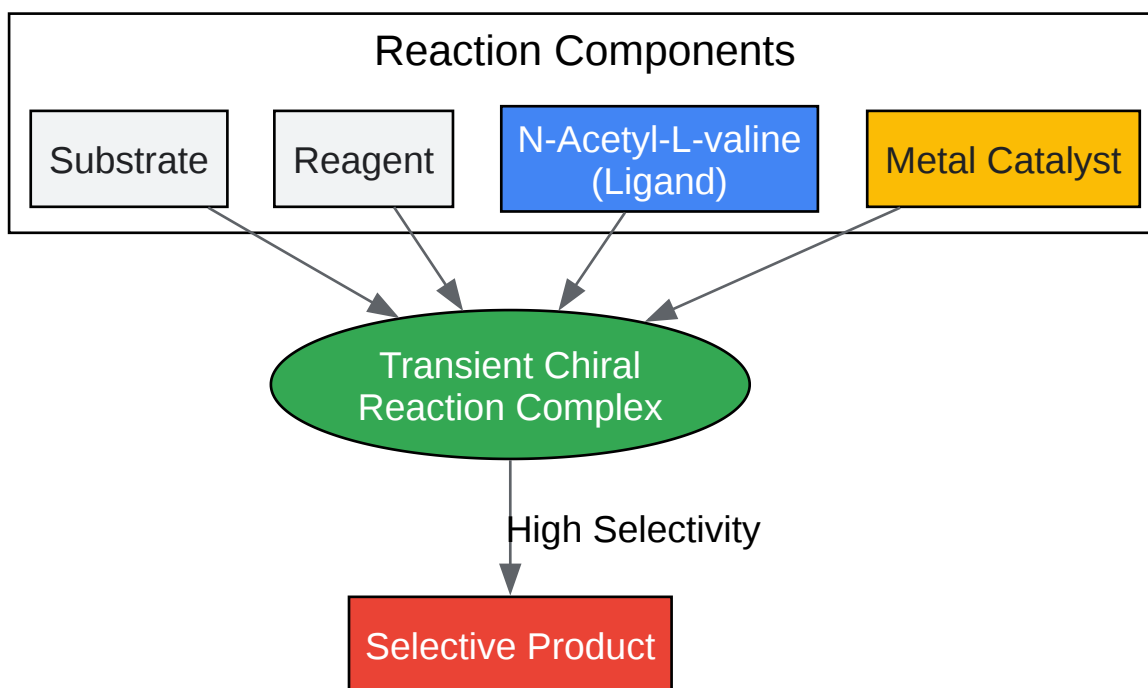
Ligand in Selective Reactions

N-Acetyl-L-valine has been identified as an effective ligand in specific, highly selective organic reactions.^[3]

- **Meta-Selective Tert-Alkylation:** It is used to direct the alkylation of certain aromatic compounds to the meta position, a traditionally challenging transformation.^[4]
- **2,6-Diolefination of Phenylacetic Acids:** This compound facilitates the introduction of two olefin groups at the 2 and 6 positions of phenylacetic acid derivatives, which are valuable intermediates in the synthesis of complex molecules.^{[3][4]}

The role of N-Acetyl-L-valine as a ligand in a generic selective reaction is depicted below.

Role of N-Acetyl-L-valine as a Ligand



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N-Acetyl-L-valine as a chiral ligand in selective synthesis.

Pharmaceutical Intermediate

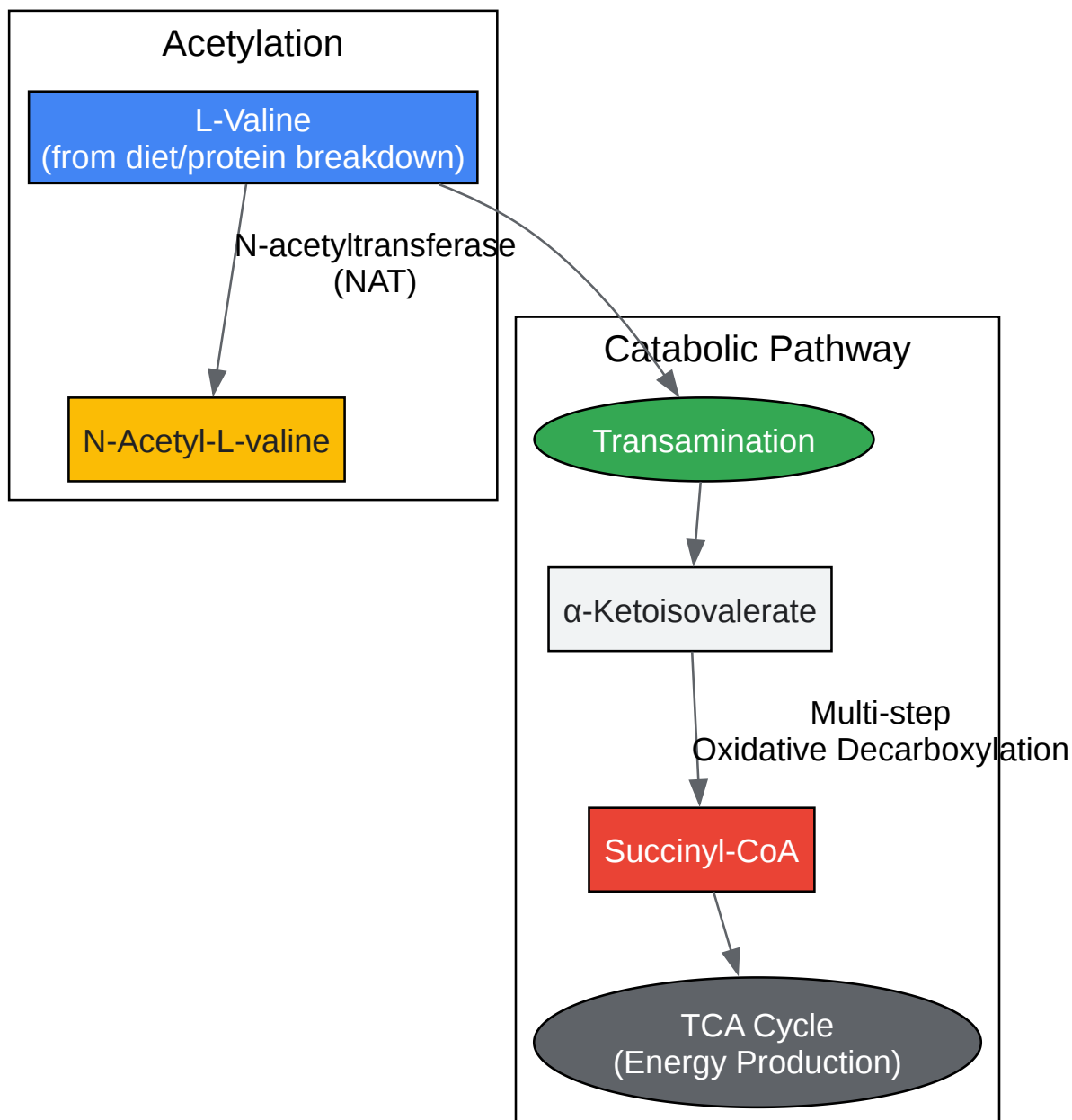
As a derivative of an essential amino acid, N-Acetyl-L-valine is a valuable intermediate in the synthesis of more complex pharmaceutical agents, including peptide-based drugs and neuroprotective agents.^[5] Its structure can enhance the stability and bioavailability of the parent amino acid, L-valine.^[5]

Biochemical Context

While N-Acetyl-L-valine itself is not a central component of major metabolic pathways, it is biochemically related to L-valine, a branched-chain amino acid (BCAA). The metabolism of valine is crucial for energy production and protein synthesis.^{[6][7]} N-acetylation is a common biological modification of amino acids and proteins, often mediated by N-acetyltransferase (NAT) enzymes.^[1]

The diagram below illustrates the metabolic fate of L-valine and the point of N-acetylation.

Metabolic Context of L-valine and N-Acetylation



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Metabolic fate of L-valine and its relation to N-acetylation.

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